Technical Support Center: Preparation of Carbazochrome Sodium Sulfonate for Injection

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Compound of Interest		
Compound Name:	Carbazochrome sodium sulfonate	
Cat. No.:	B10761734	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on the preparation of **Carbazochrome sodium sulfonate** for injection.

Frequently Asked Questions (FAQs)

Q1: What are the critical starting materials for the synthesis of **Carbazochrome sodium** sulfonate?

A1: The primary starting material for the synthesis of **Carbazochrome sodium sulfonate** is carbazochrome, which is also known as adrenochrome semicarbazone.[1][2][3][4] Other essential reagents include a sulfonating agent, typically sodium bisulfite or sodium sulfite, and purified water.[1][2][3] Ascorbic acid is also mentioned as a reactant in some synthesis procedures.[1][3]

Q2: What is the general procedure for formulating **Carbazochrome sodium sulfonate** into an injectable solution?

A2: The general procedure involves dissolving **Carbazochrome sodium sulfonate** and other excipients in water for injection, adjusting the pH, decolorizing the solution, sterile filtering, filling into vials under an inert atmosphere (like nitrogen), and terminal sterilization.[5]

Q3: What are the common excipients used in the formulation of **Carbazochrome sodium** sulfonate for injection?



A3: Common excipients include antioxidants (e.g., EDTA, citric acid, cysteine, sodium pyrosulfite, sodium sulfite), pH regulators (e.g., sodium hydroxide, sodium bicarbonate, citric acid), and bulking agents for freeze-dried powders (e.g., mannitol).[5][6][7][8] An osmoregulation agent like sodium chloride may also be included.[7][9]

Q4: What is the recommended pH range for the final injectable solution?

A4: The pH of the final solution is critical for the stability of **Carbazochrome sodium sulfonate**. The recommended pH range is typically between 5.0 and 6.5.[5][7][9] A preferred pH is often cited as around 6.0.[5]

Q5: Why is nitrogen purging necessary during the filling process?

A5: **Carbazochrome sodium sulfonate** is susceptible to oxidation.[10] Purging the solution and the headspace of the vials with nitrogen displaces oxygen, thereby preventing oxidative degradation and improving the stability of the final product.[5][9][10]

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Potential Cause(s)	Recommended Solution(s)
Low Yield During Synthesis	Incomplete reaction.	- Ensure the reaction temperature is maintained between 60-90°C.[1][2][3]-Allow for sufficient reaction time, typically 20-60 minutes. [1][2][3]- Verify the correct molar ratios of reactants.
Loss of product during purification.	- Optimize the crystallization process by controlling the cooling rate and standing time (8-16 hours suggested).[3]- Ensure efficient washing of the crystals without excessive dissolution. Acetone is often used for washing.[1][3]	
Product Discoloration	Presence of impurities or degradation products.	- Use an effective decolorizing agent like activated carbon during both synthesis and formulation.[1][2][5][7][9]- Ensure the temperature during decolorization is appropriate (e.g., 60-90°C).[2]
Oxidation.	- Handle the material under an inert atmosphere (e.g., nitrogen) whenever possible, especially in solution.[5][9][10]-Include an appropriate antioxidant in the formulation.	
Unstable pH of the Final Product	Inadequate buffering capacity.	- Incorporate a suitable buffer system, such as a phosphate or citrate buffer, into the formulation.[6][7]



Presence of Particulate Matter	Incomplete dissolution of components.	- Ensure all components are fully dissolved by stirring at a slightly elevated temperature (e.g., 40°C).[5]
Ineffective filtration.	- Use a series of filters with decreasing pore sizes, for example, 0.45 μm followed by a 0.22 μm sterilizing grade filter.[5]	
Degradation of Active Ingredient After Sterilization	Heat sensitivity of Carbazochrome sodium sulfonate.	- Optimize the sterilization cycle (e.g., 100°C for 20 minutes) to achieve sterility while minimizing degradation. [5]- Consider sterile filtration as an alternative to terminal heat sterilization if the product is excessively heat-labile.
Incorrect pH of the solution.	- Ensure the pH is within the optimal range of 5.5-6.5 before sterilization, as this significantly impacts stability.[7]	

Experimental Protocols Synthesis of Carbazochrome Sodium Sulfonate

This protocol is a generalized procedure based on common methods described in the literature.[1][2][3]

- Dissolution and Reaction:
 - In a reaction vessel, combine purified water, carbazochrome (adrenochrome semicarbazone), sodium bisulfite (or sodium sulfite), and ascorbic acid.
 - Heat the mixture to 60-90°C while stirring until all solids are completely dissolved.



- Maintain the temperature and continue stirring for 20-60 minutes to ensure the reaction goes to completion.
- · Decolorization and Filtration:
 - Add a decolorizing agent, such as medicinal activated carbon (approximately 0.15-0.16% of the reaction solution weight), to the reaction mixture.
 - Maintain the temperature at 60-90°C and stir for 20-60 minutes.
 - Filter the hot solution to remove the activated carbon and any other solid impurities. Wash the filter cake with purified water and combine the filtrates.
- Crystallization:
 - Adjust the pH of the filtrate with an alkaline solution if necessary.
 - Cool the solution under controlled conditions (e.g., freezing) and allow it to stand for an extended period (e.g., 8-16 hours) to facilitate crystal precipitation.
- · Refinement:
 - Collect the crystals by filtration.
 - Wash the crystals sequentially with purified water and then acetone.
 - Dry the purified crystals in a vacuum oven at a controlled temperature (e.g., 50-60°C) until a constant weight is achieved.

Formulation of Carbazochrome Sodium Sulfonate for Injection

This protocol outlines the steps for preparing a liquid injectable formulation.[5][7]

- Compounding:
 - In a compounding vessel, add approximately 80-90% of the final volume of water for injection.



- If required, dissolve the osmolality adjusting agent (e.g., sodium chloride) and any stabilizers or antioxidants.
- Add the calculated amount of Carbazochrome sodium sulfonate and stir at a controlled temperature (e.g., 40°C) until completely dissolved.
- pH Adjustment:
 - Measure the pH of the solution and adjust it to the target range of 5.5-6.5 using a suitable pH regulator (e.g., sodium hydroxide or hydrochloric acid solution).
- Decolorization and Clarification:
 - Add activated carbon (e.g., 0.02% w/v), stir for a defined period (e.g., 20 minutes), and then filter to remove the carbon.[5]
- Sterile Filtration and Filling:
 - Filter the solution through a 0.22 μm sterilizing grade microporous membrane.
 - Purge the filtered solution with nitrogen for approximately 20 minutes.
 - Aseptically fill the solution into sterile vials, purging the headspace with nitrogen before sealing.
- Terminal Sterilization:
 - If applicable, terminally sterilize the filled vials using an appropriate cycle (e.g., 100°C for 20 minutes).[5]

Data Presentation

Table 1: Typical Formulation Components for Carbazochrome Sodium Sulfonate Injection



Component	Function	Typical Concentration Range (w/v)	Reference(s)
Carbazochrome sodium sulfonate	Active Pharmaceutical Ingredient	0.9 - 1.1%	[5]
Antioxidant (e.g., EDTA, Sodium Sulfite)	Stabilizer	0.01 - 0.5%	[5][7]
pH Regulator (e.g., Citric Acid, Sodium Hydroxide)	pH Adjustment	0.01 - 0.5%	[5]
Osmoregulation Agent (e.g., Sodium Chloride)	Isotonicity	0.8 - 1.5%	[9]
Water for Injection	Vehicle	q.s. to 100%	[5]

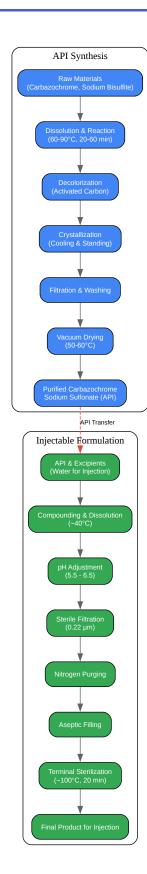
Table 2: Key Process Parameters for Synthesis and Formulation

Process Step	Parameter	Typical Value/Range	Reference(s)
Synthesis	Reaction Temperature	60 - 90°C	[1][2][3]
Reaction Time	20 - 60 minutes	[1][2][3]	
Drying Temperature	50 - 60°C	[1]	
Formulation	Dissolution Temperature	~ 40°C	[5]
pH of Final Solution	5.0 - 6.5	[5][7][9]	
Nitrogen Purging Time	10 - 20 minutes	[5]	-
Sterilization Temperature	~ 100°C	[5]	-
Sterilization Time	~ 20 minutes	[5]	-

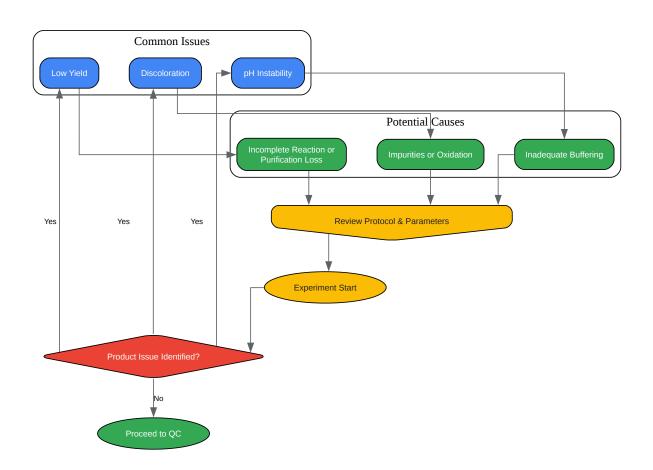


Visualizations









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References

- 1. CN102757378A Preparation method of carbazochrome sodium sulfonate Google Patents [patents.google.com]
- 2. CN104926710A Carbazochrome sodium sulfonate and preparing method thereof -Google Patents [patents.google.com]
- 3. CN104926710B Carbazochrome Sodium Sulfonate and its preparation method Google Patents [patents.google.com]
- 4. scbt.com [scbt.com]
- 5. CN1759832A Carbazochrome sodium sulfonate for injection, and preparation method -Google Patents [patents.google.com]
- 6. Carbazochrome sodium sulfonate freeze-dried powder injection and preparation method thereof Patent CN-102018675-A PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CN103961310A Carbazochrome sodium sulfonate sodium chloride injection and preparation method thereof - Google Patents [patents.google.com]
- 8. CN104800172B Injection Carbazochrome Sodium Sulfonate powder-injection and preparation method Google Patents [patents.google.com]
- 9. Hemostatic injection of carbazochrome sodium sulfonate and method for preparing the same Eureka | Patsnap [eureka.patsnap.com]
- 10. CN108938626B Carbazochrome sodium sulfonate pharmaceutical composition with good stability and high safety as well as preparation method and application thereof Google Patents [patents.google.com]
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